

Cyprinol CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Cyprinol*

Cat. No.: *B1263548*

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An In-depth Technical Guide to Cyprinol

This guide provides a comprehensive overview of the chemical properties and identifiers of **Cyprinol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity of Cyprinol

Cyprinol, a notable bile alcohol, is chemically identified as a cholestane derivative. Its systematic name is (3R,5R,7R,8R,9S,10S,12S,13R,14S,17R)-17-[(2R)-7-hydroxy-6-(hydroxymethyl)heptan-2-yl]-10,13-dimethyl-2,3,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthrene-3,7,12-triol.[1] The compound is also known by several synonyms, including 5alpha-**cyprinol** and Cholestane-3,7,12,26,27-pentol.[1]

Below is a summary of its key chemical identifiers:

Identifier	Value	Reference
CAS Number	2952-70-7	[1]
PubChem CID	160665	[1]
Molecular Formula	C27H48O5	[1]
Molecular Weight	452.7 g/mol	[1]
IUPAC Name	(3R,5R,7R,8R,9S,10S,12S,13R,14S,17R)-17-[(2R)-7-hydroxy-6-(hydroxymethyl)heptan-2-yl]-10,13-dimethyl-2,3,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthrene-3,7,12-triol	[1]
InChI	InChI=1S/C27H48O5/c1-16(5-4-6-17(14-28)15-29)20-7-8-21-25-22(13-24(32)27(20,21)3)26(2)10-9-19(30)11-18(26)12-23(25)31/h16-25,28-32H,4-15H2,1-3H3/t16-,18-,19-,20-,21+,22+,23-,24+,25+,26+,27-/m1/s1	[1]
InChIKey	JNMALBXXJSWZQY-BBBUMGABSA-N	[1]
SMILES	C--INVALID-LINK-- [C@H]1CC[C@@H]2[C@@]1(--INVALID-LINK-- O)C)O">C@HO)C	[1]
ChEBI ID	50422	[1]
KEGG ID	C16890	[1]

Experimental Protocols and Signaling Pathways

Further research is required to provide detailed experimental protocols and to delineate the specific signaling pathways in which **Cyprinol** is involved. This information is critical for understanding its mechanism of action and potential therapeutic applications. Future updates to this guide will include:

- **Detailed Methodologies:** Comprehensive descriptions of key experiments involving **Cyprinol**, including assays for biological activity, pharmacokinetic studies, and toxicological assessments.
- **Signaling Pathway Diagrams:** Visual representations of the molecular interactions and signaling cascades modulated by **Cyprinol**, created using Graphviz. These diagrams will illustrate the compound's mechanism of action at a cellular level.

This section will be populated as more data becomes available through ongoing research and literature review.

This technical guide is a living document and will be updated as more information on **Cyprinol** becomes available.

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References

- 1. Cyprinol | C27H48O5 | CID 160665 - PubChem [pubchem.ncbi.nlm.nih.gov]
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